

# An In-depth Technical Guide to Barium Benzoate and its Synonyms

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## Compound of Interest

Compound Name: *Barium benzoate*

Cat. No.: *B1594676*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Barium benzoate**, also known by its systematic name barium dibenzoate, is an organometallic compound with a range of industrial applications. This technical guide provides a comprehensive overview of **barium benzoate**, its synonyms, chemical and physical properties, synthesis and analysis protocols, and its current applications. Furthermore, this document explores the potential biological effects and toxicological profile of **barium benzoate**, drawing from data on its constituent ions, to inform researchers and professionals in the field of drug development.

## Chemical Identity and Synonyms

**Barium benzoate** is the barium salt of benzoic acid. The correct identification of this compound is crucial for scientific and regulatory purposes.

Table 1: Synonyms and Chemical Identifiers for **Barium Benzoate**

Identifier	Value
Systematic Name	Barium dibenzoate
Common Synonyms	Benzoic acid, barium salt; Bariumdibenzoat
CAS Number	533-00-6
EC Number	208-551-0
Molecular Formula	C <sub>14</sub> H <sub>10</sub> BaO <sub>4</sub>
InChI	InChI=1S/2C7H6O2.Ba/c28-7(9)6-4-2-1-3-5-6;/h21-5H,(H,8,9);/q;;+2/p-2
SMILES	C1=CC=C(C=C1)C(=O)[O-].C1=CC=C(C=C1)C(=O)[O-].[Ba+2]

A hydrated form, **barium benzoate** dihydrate, is also known and has the CAS number 5908-68-9 and molecular formula C<sub>14</sub>H<sub>14</sub>BaO<sub>6</sub>.

## Physicochemical Properties

Understanding the physicochemical properties of **barium benzoate** is essential for its handling, application, and for designing experimental protocols.

Table 2: Physicochemical Properties of **Barium Benzoate**

Property	Value	Reference(s)
Molecular Weight	379.55 g/mol	
Appearance	Fine, white powder	
Boiling Point	249.3 °C at 760 mmHg	
Flash Point	111.4 °C	
Density	2 g/cm <sup>3</sup> at 20°C	
Water Solubility	3.4-51.3 g/L at 20°C	
Vapor Pressure	0.0122 mmHg at 25°C	

# Synthesis and Characterization

## Synthesis Protocol

While detailed, step-by-step synthesis protocols for **barium benzoate** are not extensively documented in publicly available literature, a common method involves the reaction of benzoic acid with a barium salt, such as barium hydroxide octahydrate, in an aqueous or semi-solid phase reaction. The following is a generalized experimental protocol based on this reaction:

Objective: To synthesize **barium benzoate**.

Materials:

- Benzoic acid ( $C_7H_6O_2$ )
- Barium hydroxide octahydrate ( $Ba(OH)_2 \cdot 8H_2O$ )
- Deionized water
- Ethanol (for washing)
- Reaction vessel with stirring and temperature control
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

- Reactant Preparation: Calculate the stoichiometric amounts of benzoic acid and barium hydroxide octahydrate required. A slight excess of benzoic acid may be used to ensure complete reaction of the barium hydroxide.
- Reaction:
  - Dissolve the barium hydroxide octahydrate in a minimal amount of warm deionized water in the reaction vessel with stirring.

- Slowly add the benzoic acid to the barium hydroxide solution. The reaction is typically carried out at an elevated temperature (e.g., 90-110°C) to facilitate the reaction.
- Continue stirring the mixture for a sufficient period (e.g., 15-20 minutes) to ensure the reaction goes to completion. The formation of a white precipitate of **barium benzoate** should be observed.

• Isolation and Purification:

- Allow the reaction mixture to cool to room temperature.
- Collect the white precipitate by vacuum filtration.
- Wash the precipitate with cold deionized water to remove any unreacted starting materials and soluble impurities.
- Further wash the precipitate with a small amount of cold ethanol to aid in drying.

• Drying:

- Dry the collected **barium benzoate** in a drying oven at a suitable temperature (e.g., 80-100°C) until a constant weight is achieved.

• Characterization:

- The final product can be characterized by techniques such as Fourier-Transform Infrared (FTIR) spectroscopy to confirm the presence of the benzoate carboxylate group and the absence of the starting materials, and by elemental analysis to determine the barium content.

## Synthesis Workflow for Barium Benzoate

Reactant Preparation  
(Benzoic Acid & Barium Hydroxide)

Reaction  
(Aqueous solution, 90-110°C)

Cooling to  
Room Temperature

Vacuum Filtration

Washing  
(Deionized Water & Ethanol)

Drying  
(80-100°C)

Characterization  
(FTIR, Elemental Analysis)

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Caption: A generalized workflow for the synthesis of **barium benzoate**.

## Analytical Methods

The characterization and quantification of **barium benzoate** are crucial for quality control and research purposes.

Table 3: Analytical Techniques for **Barium Benzoate** Characterization

Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	Separation and quantification of the benzoate component.
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification of the carboxylate functional group and confirmation of salt formation.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Structural elucidation of the benzoate moiety.
Atomic Absorption Spectroscopy (AAS) / Inductively Coupled Plasma (ICP)	Quantification of the barium content.
Thermogravimetric Analysis (TGA)	To study the thermal decomposition of the compound.

#### Experimental Protocol: HPLC Analysis of Benzoate

This protocol is adapted from methods for analyzing benzoate in various matrices and would require optimization for specific applications.

Objective: To quantify the benzoate content in a sample.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid or other suitable buffer

- **Barium benzoate** standard

Procedure:

- Standard Preparation: Prepare a stock solution of **barium benzoate** in a suitable solvent (e.g., a mixture of acetonitrile and water). Perform serial dilutions to create a series of calibration standards.
- Sample Preparation: Dissolve the sample containing **barium benzoate** in the mobile phase and filter through a 0.45 µm syringe filter.
- HPLC Conditions:
  - Mobile Phase: A gradient or isocratic mixture of acetonitrile and water (with 0.1% formic acid).
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: 235 nm.
  - Injection Volume: 10-20 µL.
- Analysis: Inject the standards and samples onto the HPLC system. Construct a calibration curve from the peak areas of the standards and use it to determine the concentration of benzoate in the samples.

## Industrial Applications

**Barium benzoate** has several niche industrial applications, primarily leveraging its properties as a metal soap.

- Polymer Stabilizer: It is used as a heat stabilizer in polyvinyl chloride (PVC) and its blends. It acts as an acid scavenger, neutralizing the hydrochloric acid that is released during the thermal degradation of PVC.
- Catalyst: **Barium benzoate** can function as a transesterification catalyst. It has also been investigated as a catalyst for the methyl esterification of benzoic acid.

- Pyrotechnics: In pyrotechnic compositions, **barium benzoate** is used as a green colorant and an oxidizer. It is valued for its good combustion behavior, producing low smoke and residues.

## Biological Activity and Toxicological Profile

The biological effects of **barium benzoate** are not well-documented. However, an understanding of its potential impact can be inferred from the known activities of its constituent ions: the barium ion ( $\text{Ba}^{2+}$ ) and the benzoate anion.

## Pharmacokinetics

Upon ingestion of soluble barium compounds, barium ions are rapidly absorbed from the gastrointestinal tract. The absorbed barium is primarily deposited in the bones and teeth and is excreted mainly through feces and urine. Benzoate is metabolized in the liver and kidneys, where it is conjugated with glycine to form hippurate, which is then excreted in the urine.

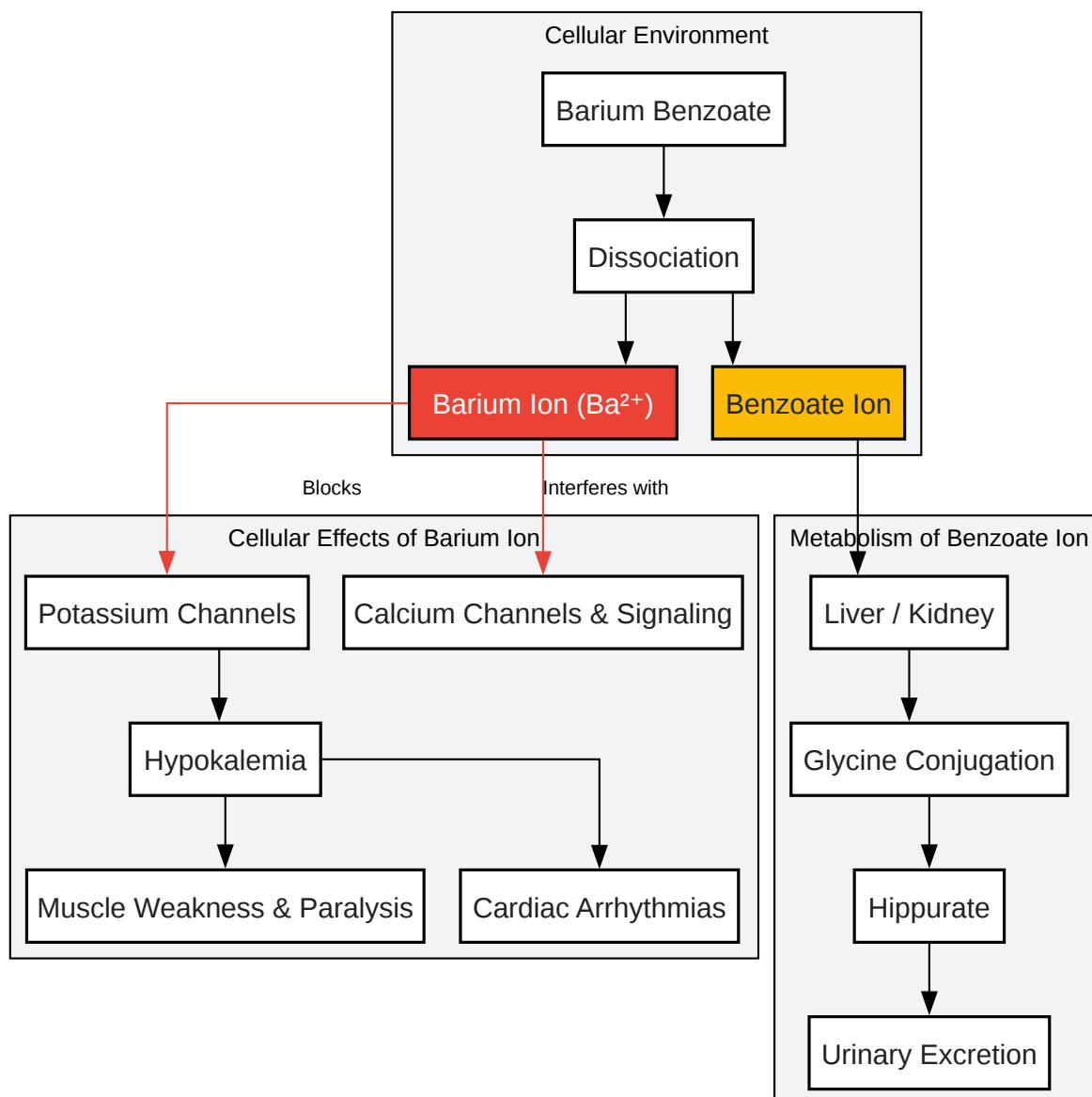
## Potential Mechanism of Action and Signaling Pathways

The toxicity of soluble barium compounds is primarily attributed to the  $\text{Ba}^{2+}$  ion. Barium ions are known to block potassium channels, which can lead to a profound decrease in serum potassium levels (hypokalemia). This disruption of potassium homeostasis can have significant effects on excitable tissues, such as muscle and nerve cells.

Barium ions can also interfere with calcium signaling pathways. Due to their similar ionic radius and charge,  $\text{Ba}^{2+}$  can compete with  $\text{Ca}^{2+}$  for binding sites on various proteins and channels. For instance, barium has been shown to activate large-conductance calcium-activated potassium (BK) channels, albeit with a lower affinity than calcium.

The benzoate anion, on the other hand, is generally considered to have low toxicity. Its metabolism is a detoxification pathway that can be utilized for the elimination of waste nitrogen.

## Hypothetical Signaling Pathway of Barium Benzoate Components

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Caption: A hypothetical signaling and metabolic pathway for the components of **barium benzoate**.

## Toxicity

Soluble barium compounds are considered highly toxic if ingested. The lethal dose for an adult is estimated to be between 1 and 15 grams. Acute poisoning can lead to gastrointestinal distress, hypokalemia, muscle weakness, paralysis, and cardiac arrhythmias. Specific LD50 data for **barium benzoate** is not readily available in public literature.

## Relevance to Drug Development

The direct application of **barium benzoate** in drug development is not established. While barium sulfate is widely used as a non-toxic, insoluble contrast agent for gastrointestinal imaging, the soluble nature and toxicity of **barium benzoate** preclude its use in this context.

However, the study of **barium benzoate** and similar compounds could be of interest to drug development professionals for several reasons:

- Toxicological Research: Understanding the mechanisms of barium toxicity is important for public health and for developing treatments for barium poisoning.
- Ion Channel Research: The ability of barium ions to block specific potassium channels makes them a useful tool in electrophysiological research to study the function of these channels.
- Drug Delivery: While not currently in use, the development of novel, non-toxic organometallic compounds for therapeutic or diagnostic purposes is an active area of research. The synthesis and characterization of compounds like **barium benzoate** can provide valuable insights into the chemistry of metal-organic complexes.

## Conclusion

**Barium benzoate** is a well-defined chemical compound with several important industrial applications. Its synonyms and physicochemical properties are well-documented. While detailed experimental protocols for its synthesis and analysis are not always readily available in the public domain, general methods can be adapted for research and quality control purposes. The biological activity and toxicology of **barium benzoate** are largely inferred from the known effects of its constituent ions, with the barium ion being the primary mediator of toxicity through its effects on potassium and calcium channels. For drug development professionals, while

**barium benzoate** itself does not have a direct therapeutic application, the study of its properties and biological effects can contribute to the broader understanding of metal-ion toxicology and ion channel pharmacology. Further research is needed to fully elucidate the specific biological profile of **barium benzoate**.

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